

Milneb: A Historical and Technical Overview of a Dithiocarbamate Fungicide

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Compound of Interest

Compound Name: *Milneb*

Cat. No.: *B1214706*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Milneb, a fungicide developed by the DuPont company, belongs to the dithiocarbamate class of compounds. Historically known by its experimental designations "Du Pont fungicide 328" and "Experimental fungicide 328," its chemical name is 3,3'-ethylenebis(tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione). This document provides a comprehensive overview of the history and development of **Milneb**, including its synthesis, fungicidal properties, and available technical data. While detailed experimental protocols and quantitative efficacy data from its initial development are not widely available in public literature, this guide consolidates the known information to serve as a valuable resource for researchers in the field of fungicide development.

Introduction

The development of synthetic organic fungicides in the mid-20th century marked a significant advancement in agricultural disease management. Among the various chemical classes explored, the dithiocarbamates proved to be a versatile and effective group of broad-spectrum fungicides. **Milneb** emerged from the extensive research and development efforts at DuPont, aimed at discovering novel compounds with potent fungicidal activity. Its unique heterocyclic structure, a derivative of thiadiazine, distinguished it from other dithiocarbamates.

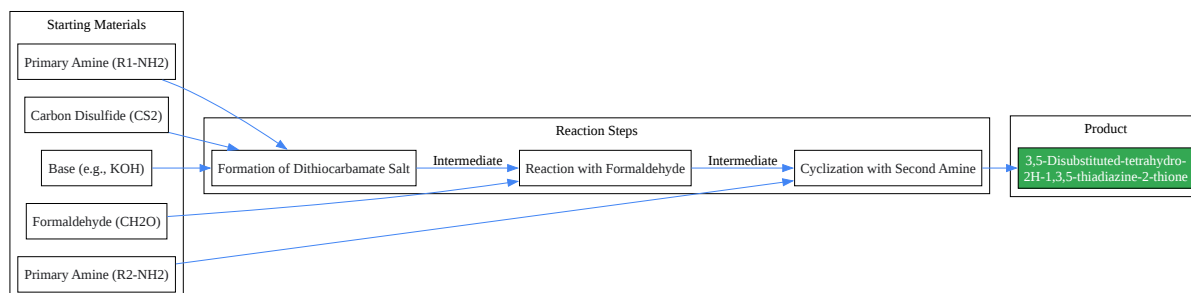
History and Development

Milneb was developed by the DuPont company, a key player in the agrochemical industry. It was initially referred to by its internal codes, "Du Pont fungicide 328" and "Experimental fungicide 328," indicating its status as a compound under investigation. While the exact timeline of its discovery and initial synthesis is not readily available in peer-reviewed publications, its emergence was part of a broader effort to synthesize and screen novel chemical entities for fungicidal properties.

Chemical Synthesis

A specific, detailed experimental protocol for the industrial synthesis of **Milneb** is not publicly documented. However, based on the general synthesis of related tetrahydro-2H-1,3,5-thiadiazine-2-thione derivatives, a plausible synthetic pathway can be conceptualized. The synthesis of analogous compounds often involves the reaction of a primary amine with carbon disulfide in the presence of a base, followed by the addition of formaldehyde and another amine.

To illustrate a potential synthetic approach, the following workflow diagram outlines the key steps that could be involved in the synthesis of a generic 3,5-disubstituted-tetrahydro-2H-1,3,5-thiadiazine-2-thione, which is the core structure of **Milneb**.



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A generalized synthetic workflow for 3,5-disubstituted-tetrahydro-2H-1,3,5-thiadiazine-2-thiones.

For the specific synthesis of **Milneb**, the starting amines would be N,N'-dimethylethylenediamine, which would react in a manner to form the characteristic bridged structure of **Milneb**.

Fungicidal Properties and Mode of Action

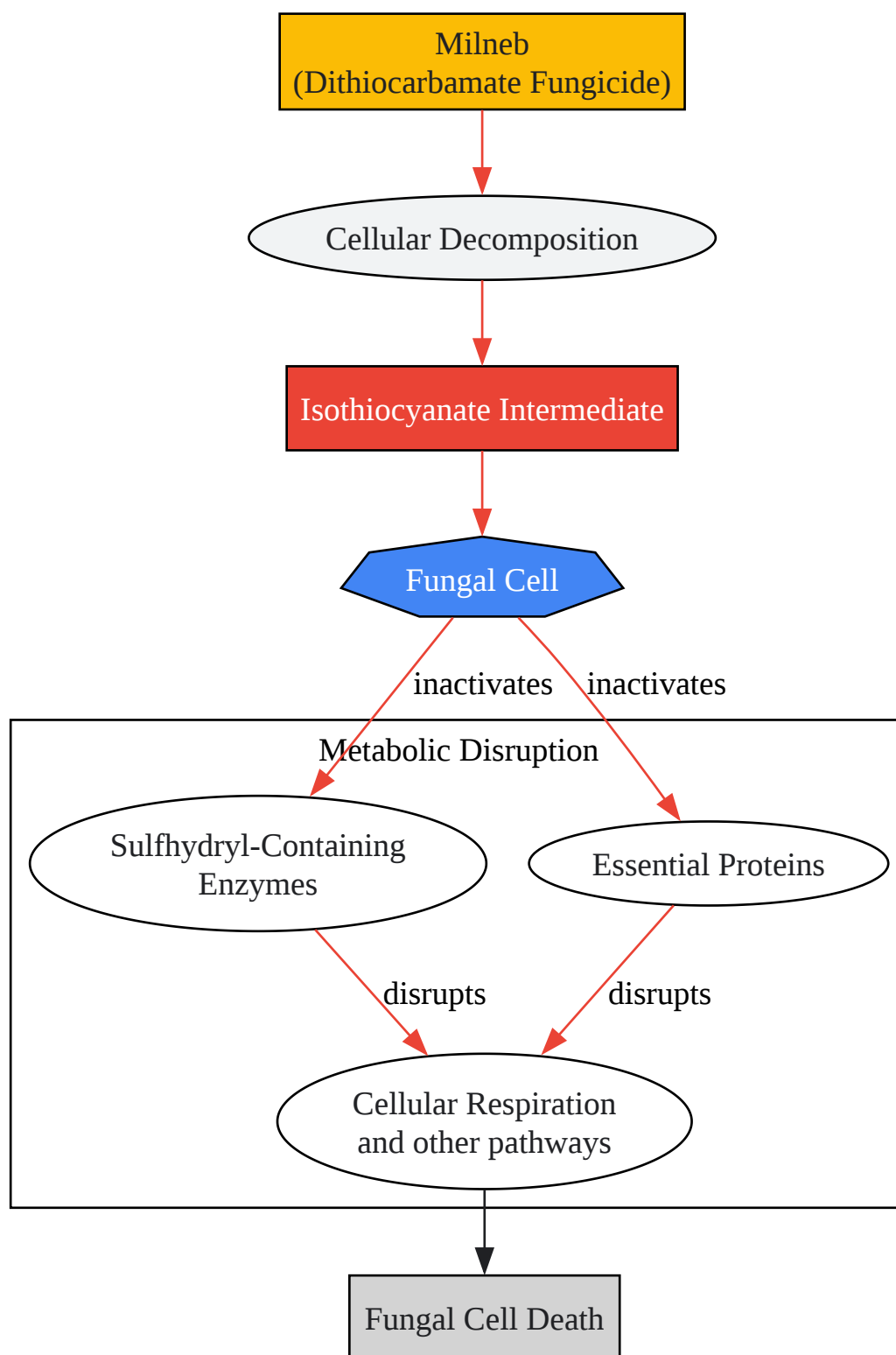
Spectrum of Activity

Detailed quantitative data on the fungicidal spectrum of **Milneb** is scarce in publicly accessible records. As a dithiocarbamate fungicide, it is presumed to have a broad spectrum of activity against a range of fungal pathogens affecting various crops.

Mode of Action

The precise biochemical mode of action of **Milneb** has not been extensively elucidated in published literature. However, dithiocarbamate fungicides, in general, are known to be multi-site inhibitors. Their fungicidal activity is attributed to the in-situ formation of isothiocyanates, which can react with and inactivate essential sulfhydryl (-SH) groups in amino acids, peptides, and enzymes within fungal cells. This non-specific mode of action disrupts multiple metabolic processes, making the development of resistance in fungal populations less likely compared to single-site inhibitors.

The following diagram illustrates the proposed general mode of action for dithiocarbamate fungicides, which is likely applicable to **Milneb**.



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*Proposed multi-site inhibitory action of dithiocarbamate fungicides like **Milneb**.*

Experimental Data and Protocols

A comprehensive search of scientific literature and historical agricultural records did not yield specific quantitative data or detailed experimental protocols for the evaluation of **Milneb**. The information presented in this section is therefore based on the general methodologies used for fungicide testing during the period of **Milneb**'s development.

Data Presentation

Due to the lack of available quantitative data, tables summarizing efficacy (e.g., ED50 values, disease control percentages) cannot be provided.

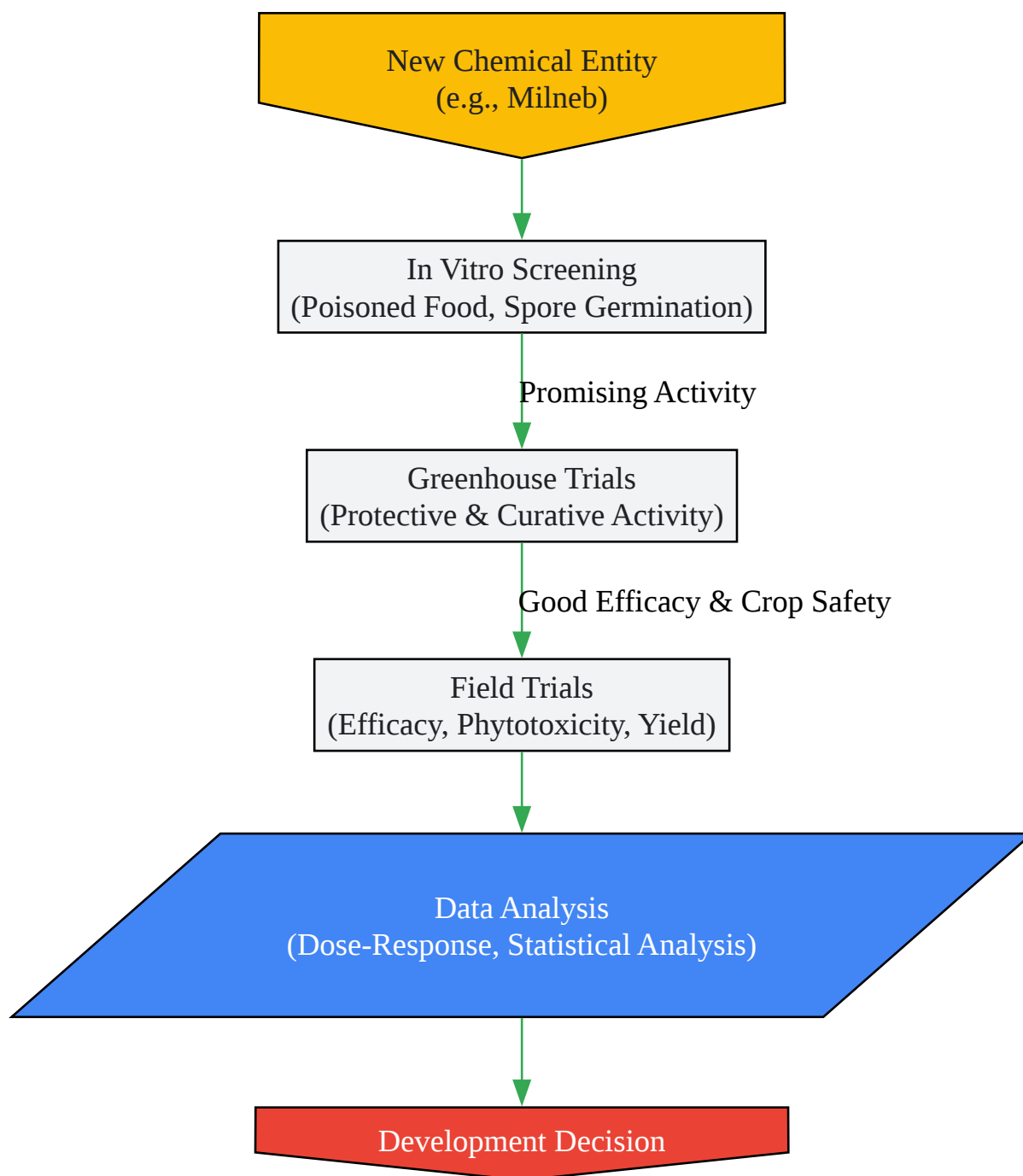
Experimental Protocols

It is presumed that the development of **Milneb** would have involved standard fungicide screening protocols of the era. These would have included:

- In Vitro Fungicide Screening:
 - Poisoned Food Technique: This method involves incorporating the test fungicide at various concentrations into a solid growth medium (e.g., potato dextrose agar). The medium is then inoculated with a specific fungal pathogen, and the inhibition of mycelial growth is measured after a set incubation period.
 - Spore Germination Assay: Fungal spores are incubated in a solution containing different concentrations of the fungicide. The percentage of germinated spores is then determined microscopically.
- In Vivo Greenhouse Trials:
 - Potted plants of a susceptible host species are artificially inoculated with a fungal pathogen.
 - The test fungicide is applied at different rates, either before (protective) or after (curative) inoculation.
 - Disease severity is assessed at regular intervals and compared to untreated control plants.

- Field Trials:
 - Small plots in a field with a history of a particular disease are used.
 - The fungicide is applied at various rates and timings throughout the growing season.
 - Disease incidence and severity, as well as crop yield and quality, are measured and compared to untreated plots and standard commercial fungicides.

The logical workflow for evaluating a new fungicide like **Milneb** is depicted in the following diagram.



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